

4-Dihydroboldenone vs boldenone anabolic potency comparison

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Compound Focus: 4-Dihydroboldenone

CAS No.: 10529-96-1

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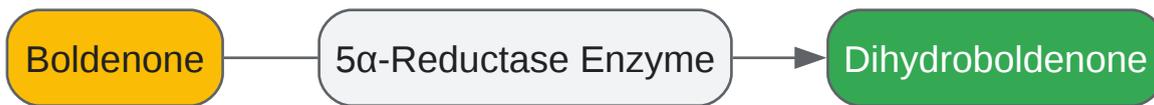
Chemical and Pharmacological Profile Comparison

The table below summarizes the key identifiers and available data for both compounds:

Property	Boldenone	4-Dihydroboldenone (1-Testosterone)
Chemical Name	Δ 1-Testosterone; 1-Dehydrotestosterone [1]	17 β -Hydroxy-5 β -androst-1-en-3-one; Dihydroboldenone [2] [3]
Primary Use	Veterinary medicine (horses); performance/image enhancement [4] [1] [5]	Metabolite of Boldenone; sold as anabolic agent (1-Testosterone) [2] [5] [6]
Anabolic Potency	Described as having "strong anabolic effects" [1]	Information missing
Androgenic Potency	Described as having "moderate androgenic effects" [1]	Information missing
Metabolic Relationship	Parent compound	A 5 α -reduced metabolite of Boldenone [2] [3] [1]

Property	Boldenone	4-Dihydroboldenone (1-Testosterone)
Experimental Data	Animal studies show adverse effects on reproductive functions [4]	Information missing

A key piece of indirect evidence comes from their metabolic relationship. As shown in the pathway below, Boldenone can be converted into **4-Dihydroboldenone** in the body by the enzyme **5 α -reductase** [1]. In general, 5 α -reduction of anabolic steroids tends to increase their binding affinity to the androgen receptor, which can potentially enhance their anabolic potency [7].



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Key Experimental Data and Protocols

While direct comparative studies are lacking, research on Boldenone provides insights into its effects and the methodologies used to evaluate anabolic steroids.

Adverse Effects of Boldenone Undecylenate in Male Rabbits [4] This study demonstrates a protocol for assessing the reproductive toxicity of anabolic steroids.

- **Objective:** To evaluate the adverse effects of boldenone undecylenate (BOL) on the reproductive functions of mature male rabbits.
- **Subjects:** 30 White New Zealand male rabbits.
- **Protocol:**
 - **Groups:** Divided into three groups: (A) Control (sesame oil), (B) 4.4 mg/kg BOL, (C) 8.8 mg/kg BOL.
 - **Administration:** Intramuscular injection, twice weekly for two months.
 - **Measurements:**
 - Body weight and weight gain.
 - Weight of reproductive organs (testes, epididymis, prostate).
 - Semen analysis (volume, sperm motility, concentration, morphology).
 - Serum testosterone level (using radioimmunoassay).
 - Histopathological examination of reproductive tissues.

- **Key Findings:**

- BOL caused a significant, dose-dependent reduction in testes and epididymis weight.
- Serum testosterone levels, seminal volume, sperm motility, and sperm count were significantly decreased.
- Histopathological damage was observed in the testes and epididymis of the high-dose group.

Summary for Researchers

The search results indicate a significant gap in the literature regarding a direct experimental comparison of the anabolic potency of **4-Dihydroboldenone** and Boldenone. The available data is primarily descriptive.

- **For Boldenone**, there is more comprehensive information, including its classification as a veterinary drug with "strong anabolic" and "moderate androgenic" effects, along with experimental data on its reproductive toxicity [4] [1].
- **For 4-Dihydroboldenone**, data is limited to its identification as a boldenone metabolite and its existence as a distinct anabolic agent marketed as "1-Testosterone" [2] [5] [6]. Its pharmacological profile and potency relative to its parent compound have not been quantified in the available sources.

The metabolic pathway suggests **4-Dihydroboldenone** could be more potent, but this hypothesis requires validation through direct receptor binding assays and comparative in vivo studies measuring anabolic effects on muscle mass and strength.

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References

1. Boldenone undecylenate [en.wikipedia.org]
2. Showing metabocard for 4-Dihydroboldenone ... [hmdb.ca]
3. Showing Compound 4-Dihydroboldenone (FDB023811) [foodb.ca]
4. Adverse effects of the anabolic steroid, boldenone ... [pmc.ncbi.nlm.nih.gov]
5. Anabolic androgenic steroid abuse in the United Kingdom [pmc.ncbi.nlm.nih.gov]

6. List of androgens and anabolic steroids [en.wikipedia.org]

7. Pharmacology of anabolic steroids - PMC - PubMed Central [pmc.ncbi.nlm.nih.gov]

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